

Operational Guide: Disposal of 4-fluoro-N-(4-methylphenyl)benzamide

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Compound of Interest

Compound Name: 4-fluoro-N-(4-methylphenyl)benzamide

CAS No.: 399-05-3

Cat. No.: B2999148

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Executive Summary & Compound Profile

Effective disposal of **4-fluoro-N-(4-methylphenyl)benzamide** requires strict adherence to halogenated waste protocols. Unlike standard organic waste, the presence of the fluorine atom on the benzoyl ring mandates specific incineration conditions to prevent the release of hydrogen fluoride (HF) gas. Improper segregation of this compound into non-halogenated waste streams is a critical compliance violation that risks damaging incinerator scrubbers and violating EPA emission standards.

Table 1: Physicochemical & Waste Classification

| Parameter | Data | Operational Implication |
|-----------------------|---|---|
| CAS Number | 399-05-3 | Use for waste manifesting and inventory tracking.[1] |
| Formula | C ₁₄ H ₁₂ FNO | Halogenated (Fluorine content).[2][3] |
| Molecular Weight | 229.25 g/mol | N/A |
| Physical State | Solid (White/Off-white powder) | Dust inhalation hazard during transfer. |
| Solubility | Low (Water); High (DMSO, Methanol) | Likely appears in organic solvent waste streams. |
| RCRA Status | Non-listed (Process Waste) | Must be characterized based on toxicity/ignitability. |
| Primary Hazard | Irritant (Skin/Eye/Respiratory) | Standard PPE (Nitrile gloves, safety glasses) required. |
| Combustion Byproducts | HF (Hydrogen Fluoride), NO _x , CO _x | MUST go to incineration with acid gas scrubbing. |

Hazard Identification & Pre-Disposal Assessment

Before disposal, you must validate the state of the chemical. The primary risk during the disposal phase is particulate inhalation (for solids) and dermal absorption (for solutions).

- **The Fluorine Factor:** The C-F bond is strong.[4] Standard low-temperature incineration is insufficient. This waste must be routed to facilities equipped for halogenated organic destruction.
- **Incompatibility Check:** Ensure the waste container does not contain strong oxidizing agents (e.g., concentrated nitric acid, permanganates), as this amide can react vigorously, potentially pressurizing the waste container.

Waste Segregation Protocol (The Critical Step)

STOP: Do not place this compound in "General Organic Waste" or "Non-Halogenated" containers.

Why Segregation Matters

Fuel blending programs (where waste is used as fuel for cement kilns) often reject halogenated compounds because burning them creates corrosive acids that destroy kiln linings.

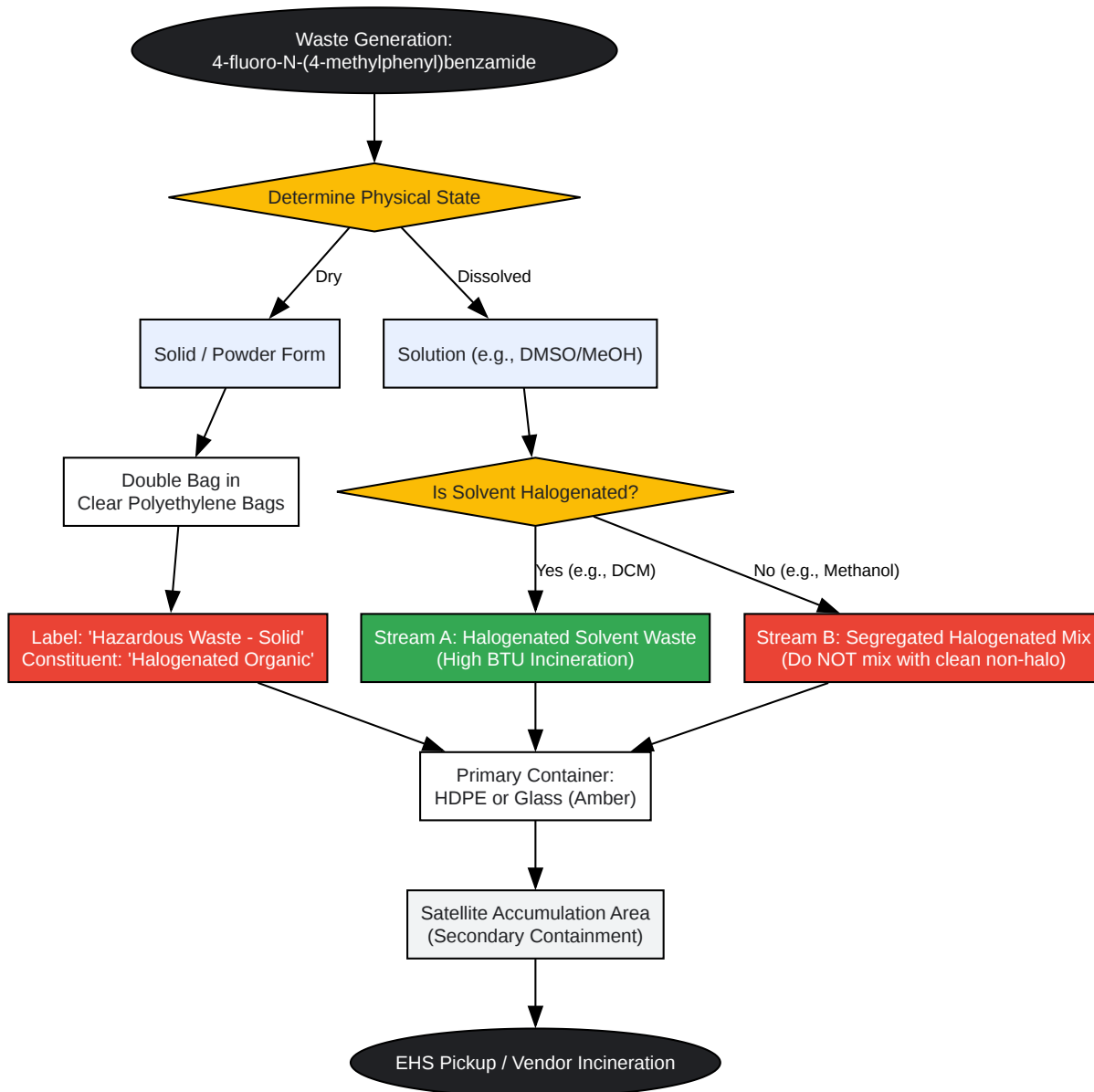
- Correct Stream: Halogenated Organic Waste.^[2]^[5]
- Incorrect Stream: Non-Halogenated Solvents, Aqueous Waste (unless <1% concentration and approved by EHS).

Operational Disposal Workflow

The following decision tree outlines the logical flow for disposing of **4-fluoro-N-(4-methylphenyl)benzamide** based on its physical state.

Figure 1: Disposal Decision Logic

Caption: Operational workflow for segregating and packaging CAS 399-05-3 based on physical state.



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Step-by-Step Procedures

A. Disposal of Solid Waste (Pure Compound)

- PPE Required: Nitrile gloves (double gloving recommended), safety glasses, lab coat. Use a fume hood to prevent dust inhalation.
- Containment: Transfer the solid into a clear polyethylene bag. Twist and tape the neck of the bag to seal it.
- Double Bagging: Place the sealed bag into a second polyethylene bag or a screw-top HDPE wide-mouth jar.
- Labeling: Apply a hazardous waste label.
 - Chemical Name: **4-fluoro-N-(4-methylphenyl)benzamide**.^{[3][6][7]}
 - Hazard Checkbox: Toxic, Irritant.
 - Critical Note: Write "Halogenated Solid" clearly on the tag.

B. Disposal of Liquid Waste (Reaction Mixtures/Stock Solutions)

- Compatibility: Ensure the receiving waste carboy is compatible with the solvent (e.g., HDPE is suitable for most, but glass is preferred for halogenated mixtures to avoid plasticizer leaching).
- Segregation: Pour into the Halogenated Waste carboy.
 - Note: Even if the solvent is Methanol (non-halogenated), the presence of dissolved **4-fluoro-N-(4-methylphenyl)benzamide** renders the entire mixture a halogenated waste stream for disposal purposes.
- Record Keeping: Log the volume and concentration on the waste container's accumulation log.

C. Spill Response (Immediate Action)

If a spill occurs outside the fume hood:

- Isolate: Evacuate the immediate area if dust is airborne.
- PPE: Don N95 or P100 respiratory protection if outside a ventilated enclosure.
- Dry Spill: Do not sweep vigorously (creates dust). Use a HEPA-filtered vacuum or wet-wipe method (damp paper towels) to collect the powder.
- Disposal: Place all cleanup materials (wipes, gloves) into the Halogenated Solid Waste stream.

Regulatory Framework & Compliance

This protocol adheres to the "Cradle-to-Grave" management requirements under RCRA (Resource Conservation and Recovery Act).

- EPA Waste Codes: While not explicitly P- or U-listed, this material is often classified under D001 (Ignitable, if in solvent) or handled as non-RCRA regulated hazardous waste depending on state definitions, but must be treated as Halogenated for incineration parameters [1].
- Incineration Requirement: The presence of the C-F bond requires incineration at temperatures $>1000^{\circ}\text{C}$ with specific residence times to ensure mineralization and prevent the formation of products of incomplete combustion (PICs) [2].[5]

References

- U.S. Environmental Protection Agency (EPA). Hazardous Waste Management System: Identification and Listing of Hazardous Waste - Halogenated Solvents. 40 CFR Part 261. Available at: [\[Link\]](#)
- National Institutes of Health (NIH) - PubChem. Compound Summary: **4-fluoro-N-(4-methylphenyl)benzamide** (CAS 399-05-3). Available at: [\[Link\]](#)
- American Chemical Society (ACS). Identifying and Evaluating Hazards in Research Laboratories. ACS Center for Lab Safety. Available at: [\[Link\]](#)

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